

An In-depth Technical Guide to Chloromethyl-(2-chlorophenoxy)-dimethylsilane

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Compound of Interest

Compound Name:	Chloromethyl(4-chlorophenoxy)dimethylsilane
CAS No.:	203785-59-5
Cat. No.:	B1622270

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This technical guide provides a comprehensive overview of the organosilicon compound, chloromethyl-(2-chlorophenoxy)-dimethylsilane. The content herein is structured to deliver in-depth technical insights for researchers, scientists, and professionals engaged in drug development and chemical synthesis. This document will delve into the compound's nomenclature, physicochemical properties, a plausible and detailed synthetic protocol, its potential applications in medicinal chemistry, and expected analytical characterization.

Introduction and Nomenclature

The chemical formula $C_9H_{12}Cl_2OSi$ represents several possible isomers. This guide focuses on a specific and synthetically accessible isomer: chloromethyl-(2-chlorophenoxy)-dimethylsilane.

According to the International Union of Pure and Applied Chemistry (IUPAC) nomenclature, the name is derived by identifying the central silicon atom and its substituents. The dimethylsilane core is substituted with a chloromethyl group and a 2-chlorophenoxy group.

This compound belongs to the class of aryloxysilanes, which are characterized by a silicon-oxygen-aromatic ring linkage. The presence of two reactive centers, the chloromethyl group and the silicon-oxygen bond, makes it a potentially valuable intermediate in organic synthesis.

Physicochemical Properties

While extensive experimental data for this specific molecule is not readily available in public literature, its properties can be predicted based on its structure and comparison with analogous compounds.

Property	Predicted Value/Information
Molecular Formula	C ₉ H ₁₂ Cl ₂ O ₂ Si
Molecular Weight	235.18 g/mol
Appearance	Expected to be a colorless to pale yellow liquid
Boiling Point	Estimated to be in the range of 250-300 °C
Solubility	Expected to be soluble in common organic solvents (e.g., ethers, chlorinated solvents, aromatic hydrocarbons) and insoluble in water, with which it may slowly react.
Stability	The Si-O-Ar bond is generally stable under neutral and basic conditions but can be cleaved by strong acids or fluoride ions. The chloromethyl group is susceptible to nucleophilic substitution.

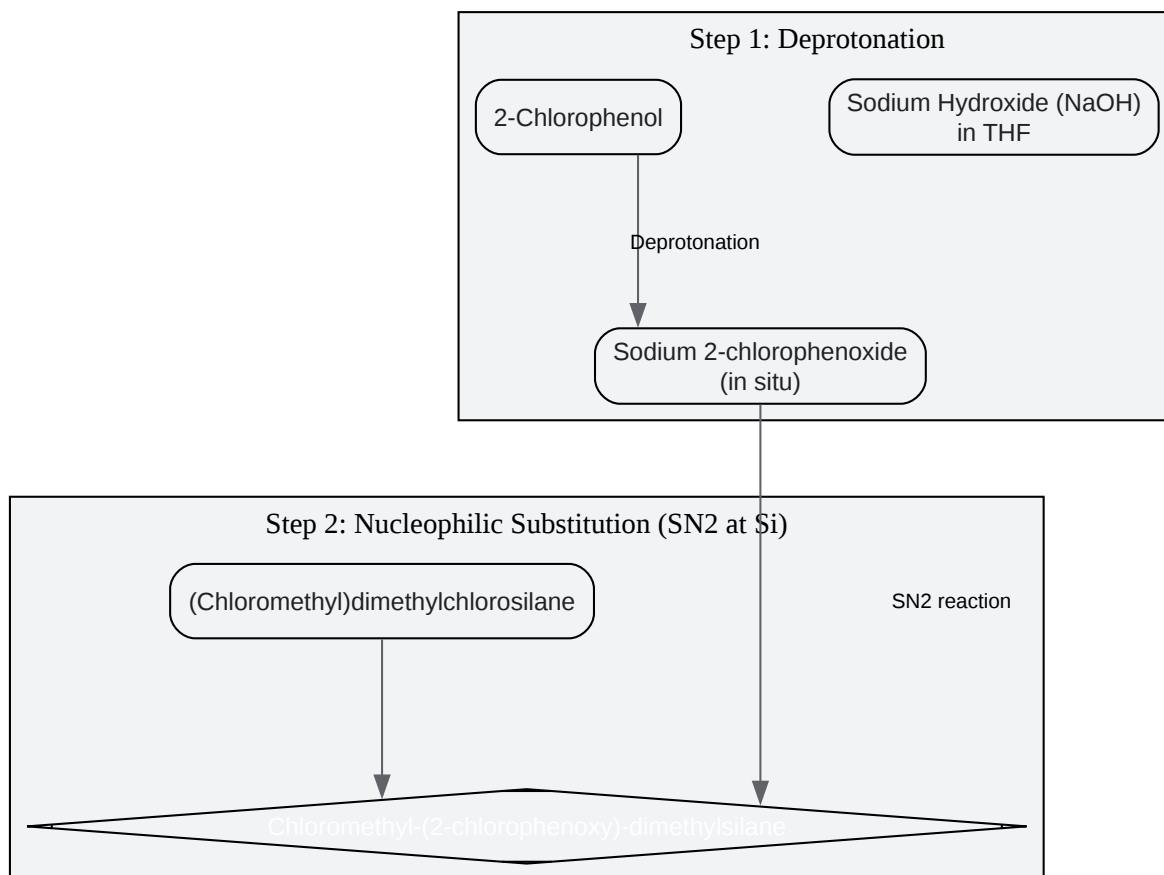
Synthesis of Chloromethyl-(2-chlorophenoxy)-dimethylsilane

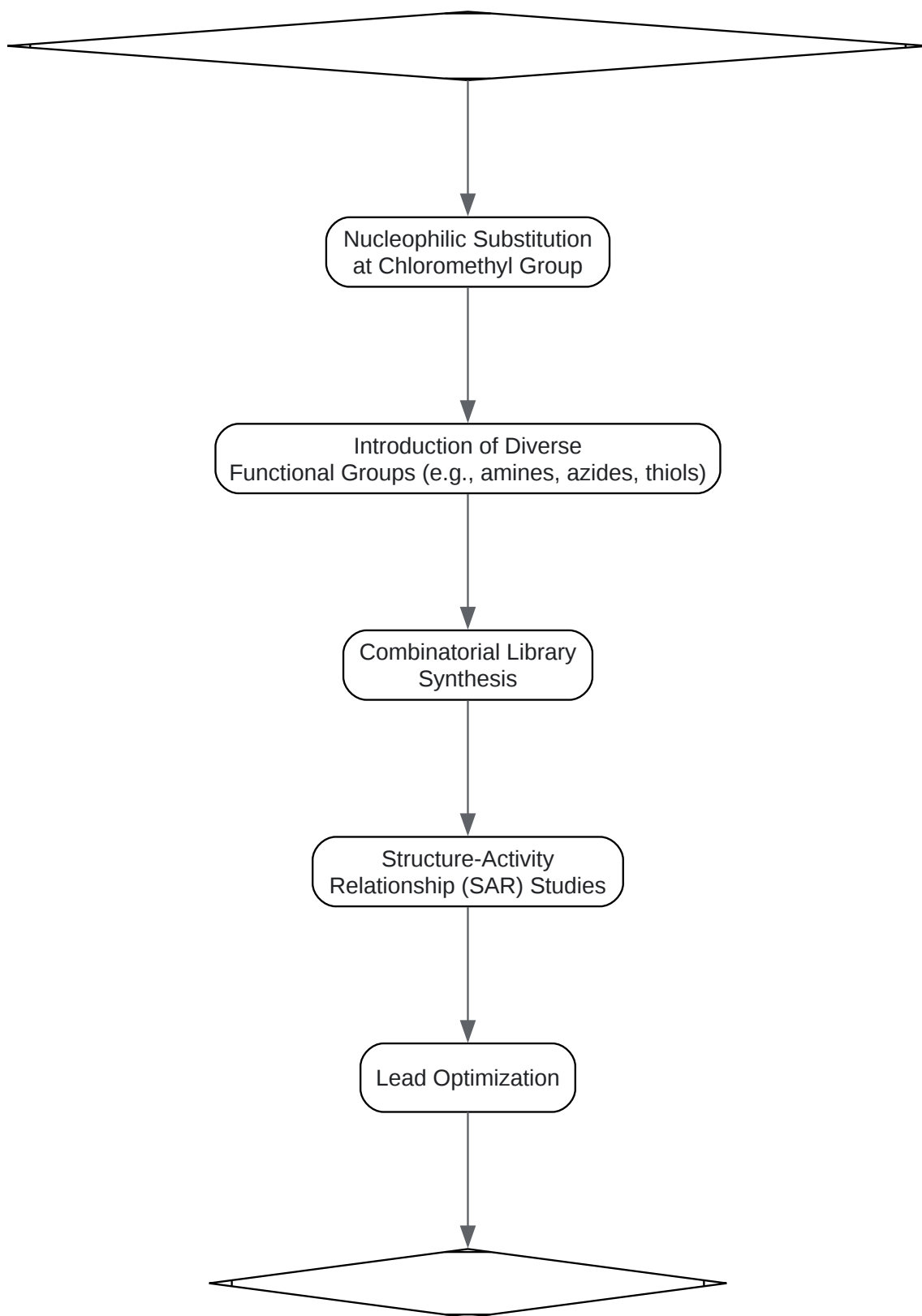
A robust and logical synthetic route to chloromethyl-(2-chlorophenoxy)-dimethylsilane is a modification of the Williamson ether synthesis.^{[1][2][3][4]} This method involves the reaction of a phenoxide with a suitable haloalkane. In this case, the sodium salt of 2-chlorophenol would be reacted with (chloromethyl)dimethylchlorosilane.

The choice of (chloromethyl)dimethylchlorosilane as the silicon-containing electrophile is strategic. The Si-Cl bond is significantly more reactive towards nucleophiles than the C-Cl bond of the chloromethyl group, allowing for selective formation of the desired Si-O bond.

Proposed Synthetic Workflow

The synthesis can be envisioned as a two-step, one-pot reaction. First, the deprotonation of 2-chlorophenol to form the more nucleophilic sodium 2-chlorophenoxide, followed by the nucleophilic attack of the phenoxide on (chloromethyl)dimethylchlorosilane.





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Sources

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- [2. Williamson Ether Synthesis - Chemistry Steps \[chemistrysteps.com\]](#)
- [3. masterorganicchemistry.com \[masterorganicchemistry.com\]](#)
- [4. Williamson ether synthesis - Wikipedia \[en.wikipedia.org\]](#)
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